

Application Note: Headspace GC-MS Screening for Volatile Galaxolide Isomers

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Compound of Interest

Compound Name: Galaxolide

CAS No.: 1222-05-5

Cat. No.: B129953

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Introduction

Galaxolide is a widely used synthetic musk in a variety of consumer products, including perfumes, cosmetics, and cleaning agents. Commercial **Galaxolide** is not a single compound but a complex mixture of isomers, primarily diastereomers and constitutional isomers.[1][2] The isomeric composition can influence the olfactory properties and potentially the toxicological profile of the final product. Therefore, a reliable and sensitive analytical method for the screening and quantification of volatile **Galaxolide** isomers is crucial for quality control, regulatory compliance, and safety assessment.

This application note details a robust method for the screening of volatile **Galaxolide** isomers using Headspace Gas Chromatography-Mass Spectrometry (HS-GC-MS). This technique is highly suitable for the analysis of volatile and semi-volatile compounds in complex matrices, offering high sensitivity and selectivity.[3] The headspace approach minimizes matrix effects by introducing only the volatile fraction of the sample into the GC-MS system, leading to cleaner chromatograms and reduced instrument maintenance.

Experimental Protocols

Sample Preparation

Proper sample preparation is critical for accurate and reproducible results. The goal is to efficiently partition the volatile **Galaxolide** isomers into the headspace of the vial.

Materials:

- 20 mL headspace vials with magnetic crimp caps and PTFE/silicone septa
- Analytical grade solvent (e.g., Methanol, Ethanol, or Methyl tert-butyl ether (MTBE))
- Internal Standard (IS) solution (e.g., Tonalide or a deuterated **Galaxolide** analog at 10 µg/mL)
- Sample (e.g., perfume, lotion, detergent)
- Vortex mixer
- Analytical balance

Protocol:

- Accurately weigh approximately 0.1 g of the liquid or solid sample into a 20 mL headspace vial.
- For solid samples or highly viscous liquids, add a suitable solvent to dissolve or disperse the sample. A typical starting point is 1 mL of solvent.
- Spike the sample with a known amount of internal standard solution (e.g., 100 µL of 10 µg/mL IS solution).
- Immediately seal the vial with a magnetic crimp cap.
- Vortex the vial for 30 seconds to ensure thorough mixing.

Headspace GC-MS Analysis

The following parameters provide a starting point for the analysis and may require optimization based on the specific instrumentation and sample matrix.

Instrumentation:

- Gas Chromatograph with a Mass Selective Detector (GC-MS)
- Headspace Autosampler

HS-GC-MS Conditions:

Parameter	Value
Headspace Sampler	
Oven Temperature	100 - 120 °C
Needle Temperature	130 °C
Transfer Line Temperature	140 °C
Incubation Time	20 - 30 minutes
Injection Volume	1 mL (split or splitless injection can be used)
Gas Chromatograph	
Injector Temperature	250 °C
Carrier Gas	Helium at a constant flow of 1.0 - 1.5 mL/min
GC Column	A mid-polarity column such as a DB-17ms (30 m x 0.25 mm, 0.25 µm) is recommended for isomer separation.
Oven Program	Initial temperature 150 °C for 1 min, ramp at 10 °C/min to 280 °C, hold for 5 min.
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-400
Source Temperature	230 °C
Quadrupole Temperature	150 °C
Acquisition Mode	Full Scan for screening and identification; Selected Ion Monitoring (SIM) for quantification.
SIM Ions for Galaxolide	258, 243, 213 (Quantification ion in bold)

Data Presentation

The quantitative data for the analysis of **Galaxolide** isomers should be presented in a clear and structured format to allow for easy comparison and interpretation. The following table summarizes typical method validation parameters that should be assessed.

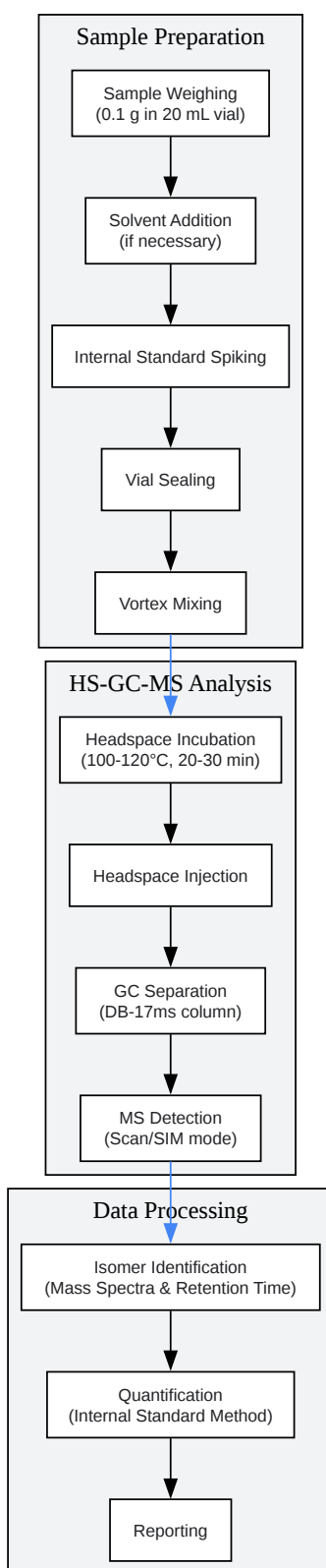
Table 1: Summary of Quantitative Data for HS-GC-MS Analysis of **Galaxolide** Isomers

Parameter	Typical Performance
Linearity (R^2)	> 0.995
Limit of Detection (LOD)	0.1 - 1.0 ng/mL
Limit of Quantification (LOQ)	0.5 - 5.0 ng/mL[3]
Recovery	85 - 115%
Precision (RSD%)	< 15%
Isomer Information	
Major Diastereomers	(4S,7R)- and (4R,7S)-Galaxolide (cis isomers)
Minor Diastereomers	(4S,7S)- and (4R,7R)-Galaxolide (trans isomers)
Common Constitutional Isomers	May co-elute or be partially resolved depending on the column and conditions.

Mandatory Visualization

Experimental Workflow

The following diagram illustrates the logical workflow for the HS-GC-MS screening of volatile **Galaxolide** isomers.

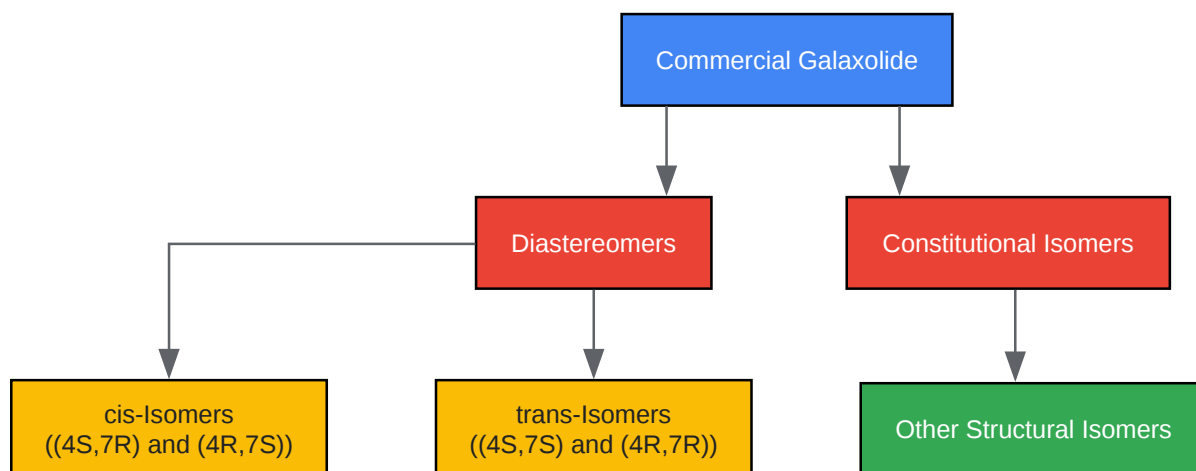


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Caption: Experimental workflow for HS-GC-MS screening of **Galaxolide** isomers.

Logical Relationship of Galaxolide Isomers

The following diagram illustrates the isomeric complexity of commercial **Galaxolide**.



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Caption: Isomeric complexity of commercial **Galaxolide**.

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References

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- 2. ScenTree - Galaxolide® (CAS N° 1222-05-5) [[scentree.co](https://www.scentree.co)]
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